

CAS number and molecular formula of Dibenzoyl-L-tartaric acid monohydrate.

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Compound of Interest

Compound Name:

Dibenzoyl-L-tartaric acid monohydrate

Cat. No.:

B7777040

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A Technical Guide to Dibenzoyl-L-tartaric acid monohydrate

This document provides a detailed overview of **Dibenzoyl-L-tartaric acid monohydrate**, a crucial reagent in the fields of organic chemistry and drug development. It is intended for researchers, scientists, and professionals in these areas. The guide focuses on the compound's chemical identity, its primary application in chiral resolution, and its physicochemical properties.

Chemical Identity and Properties

Dibenzoyl-L-tartaric acid monohydrate is a chiral resolving agent widely used in the synthesis of enantiomerically pure compounds.[1][2] Its ability to separate enantiomers makes it an invaluable tool in the pharmaceutical industry, where the chirality of a drug molecule is often critical to its efficacy and safety.[1][2]

The key identification and physicochemical properties of **Dibenzoyl-L-tartaric acid monohydrate** are summarized in the table below.



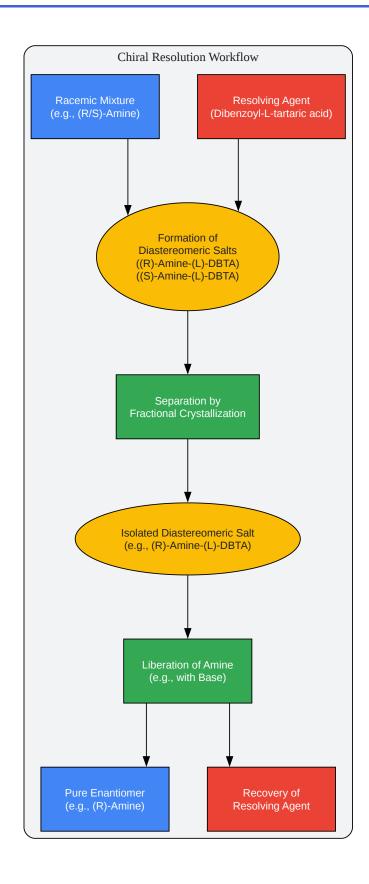
Property	Value
CAS Number	62708-56-9[1][3][4][5]
Molecular Formula	C18H14O8·H2O[1][5]
Molecular Weight	376.32 g/mol [1][5]
Appearance	White to off-white powder[1]
Melting Point	88-95 °C[1][3]
Optical Rotation	[α]20/D −110±3°, c = 5% in ethanol
Solubility	Soluble in methanol and ethanol; slightly soluble in water.[3][4][6]

Applications in Chiral Resolution

The primary application of **Dibenzoyl-L-tartaric acid monohydrate** is in the chiral resolution of racemic mixtures, particularly amines.[2][6] This process is fundamental in asymmetric synthesis to obtain a single, desired enantiomer.[1]

The logical workflow for a typical chiral resolution process using **Dibenzoyl-L-tartaric acid monohydrate** is illustrated in the diagram below. This process involves the formation of diastereomeric salts, which can then be separated by crystallization, followed by the recovery of the desired enantiomer.





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Workflow for Chiral Resolution.



Experimental Protocols

Detailed experimental protocols for chiral resolution are highly specific to the substrate being resolved. However, a general methodology involves the following steps:

- Salt Formation: The racemic mixture is reacted with an equimolar amount of Dibenzoyl-Ltartaric acid monohydrate in a suitable solvent.
- Crystallization: The resulting diastereomeric salts have different solubilities, allowing one to be selectively crystallized out of the solution. This is often the most critical step and may require careful optimization of solvent, temperature, and concentration.
- Isolation: The crystallized diastereomeric salt is isolated by filtration.
- Liberation of the Enantiomer: The desired enantiomer is liberated from the isolated salt, typically by treatment with a base to deprotonate the amine.
- Recovery of Resolving Agent: The Dibenzoyl-L-tartaric acid can often be recovered from the mother liquor and the filtrate from the liberation step, making the process more economical.

It is important to note that specific conditions for each step will vary and require empirical determination for each unique racemic mixture.

Signaling Pathways

Based on available scientific literature, **Dibenzoyl-L-tartaric acid monohydrate** is primarily utilized as a chemical reagent in synthetic organic chemistry. There is no evidence to suggest its direct involvement in biological signaling pathways. Its utility lies in its chemical properties for chiral separation rather than any pharmacological or biological activity.

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